

# 1-Mercapto-2-propanol: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 1-Mercapto-2-propanol

Cat. No.: B090344

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This guide provides an in-depth overview of the safety, handling, and material safety data for **1-Mercapto-2-propanol** (CAS No. 1068-47-9). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely and effectively.

## Chemical and Physical Properties

**1-Mercapto-2-propanol** is a combustible liquid with a characteristic stench.<sup>[1]</sup> Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C3H8OS	[2][3]
Molecular Weight	92.16 g/mol	[3]
Appearance	Water-white liquid	[4]
Odor	Stench	[1]
Boiling Point	58-60 °C at 17 mmHg	[5][6]
146 °C at 760 mmHg (estimated)	[7]	
Density	1.048 g/mL at 25 °C	[2][6]
Flash Point	63 °C (145.4 °F) - closed cup	
Refractive Index	n20/D 1.486 (lit.)	[6]
Vapor Pressure	1.9 mmHg at 25 °C (estimated)	[7]
Water Solubility	79,740 mg/L at 25 °C (estimated)	[7]

## Hazard Identification and GHS Classification

**1-Mercapto-2-propanol** is classified as a hazardous substance.[2] Adherence to GHS guidelines is crucial for minimizing risk.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

(Source:[3][8])

NFPA 704 Diamond:

- Health (Blue): 2 - Can cause temporary incapacitation or residual injury.
- Flammability (Red): 2 - Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.[4]
- Instability (Yellow): 0 - Normally stable, even under fire conditions.
- Special (White): None

## Safe Handling and Storage

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel and the integrity of the chemical.

### Handling

- All work with **1-Mercapto-2-propanol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[9]
- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[2][8]
- Wear appropriate personal protective equipment (PPE), as detailed in Section 5.[8]
- Use non-sparking tools and take precautionary measures against static discharge.[8]
- Ensure containers are securely sealed when not in use.[2]
- Avoid contamination with oxidizing agents such as nitrates, oxidizing acids, and chlorine bleaches, as this may result in ignition.[2]
- Copper and brass are unsuitable materials for handling mercaptans due to their corrosive nature.[2]

### Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[8][9]

- Keep containers tightly closed and properly labeled.[\[8\]](#)
- The storage area should be locked up or accessible only to qualified or authorized personnel.[\[1\]](#)
- Due to its low boiling point, storage in sealed containers may lead to pressure buildup. Check for bulging containers and vent periodically if necessary.[\[2\]](#)

## Experimental Protocols: Spill and Exposure Management

Detailed procedures for managing spills and exposures are critical for a rapid and effective response.

### Accidental Release Measures

Minor Spills:

- Warning: Never use dry, powdered hypochlorite or other strong oxidizers on mercaptan spills, as this can cause autoignition.[\[2\]](#)
- Immediately clean up all spills.[\[2\]](#)
- Avoid breathing vapors and contact with skin and eyes.[\[2\]](#)
- Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.[\[10\]](#)

Major Spills:

- Evacuate personnel from the area and move upwind.[\[2\]](#)
- Alert emergency responders, providing the location and nature of the hazard.[\[2\]](#)
- Prevent the spill from entering drains or waterways.[\[8\]](#)[\[11\]](#)

### First-Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately remove all contaminated clothing. Flush the skin with plenty of soap and water. Seek medical attention if irritation occurs.[8]
- Eye Contact: Immediately flush eyes with fresh, running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[8]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is required due to the multiple hazards associated with **1-Mercapto-2-propanol**.[9]

PPE Category	Minimum Requirement	Recommended for Higher Concentrations or Splash Potential
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards.[9]	A full-face shield worn over chemical splash goggles.[9]
Hand Protection	Chemical-resistant gloves (e.g., PVC, Neoprene).[2]	Double gloving is recommended. Heavy-duty, chemical-resistant gloves (e.g., Butyl rubber, Viton®).[9]
Body Protection	Flame-resistant lab coat.[9]	A chemical-resistant apron or coveralls over a flame-resistant lab coat.[9]
Respiratory Protection	Work in a certified chemical fume hood.[9]	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges may be necessary for spill cleanup or if engineering controls are insufficient.[6][9]
Foot Protection	Closed-toe, chemical-resistant shoes.[9]	Chemical-resistant boot covers.[9]

## Fire-Fighting Measures

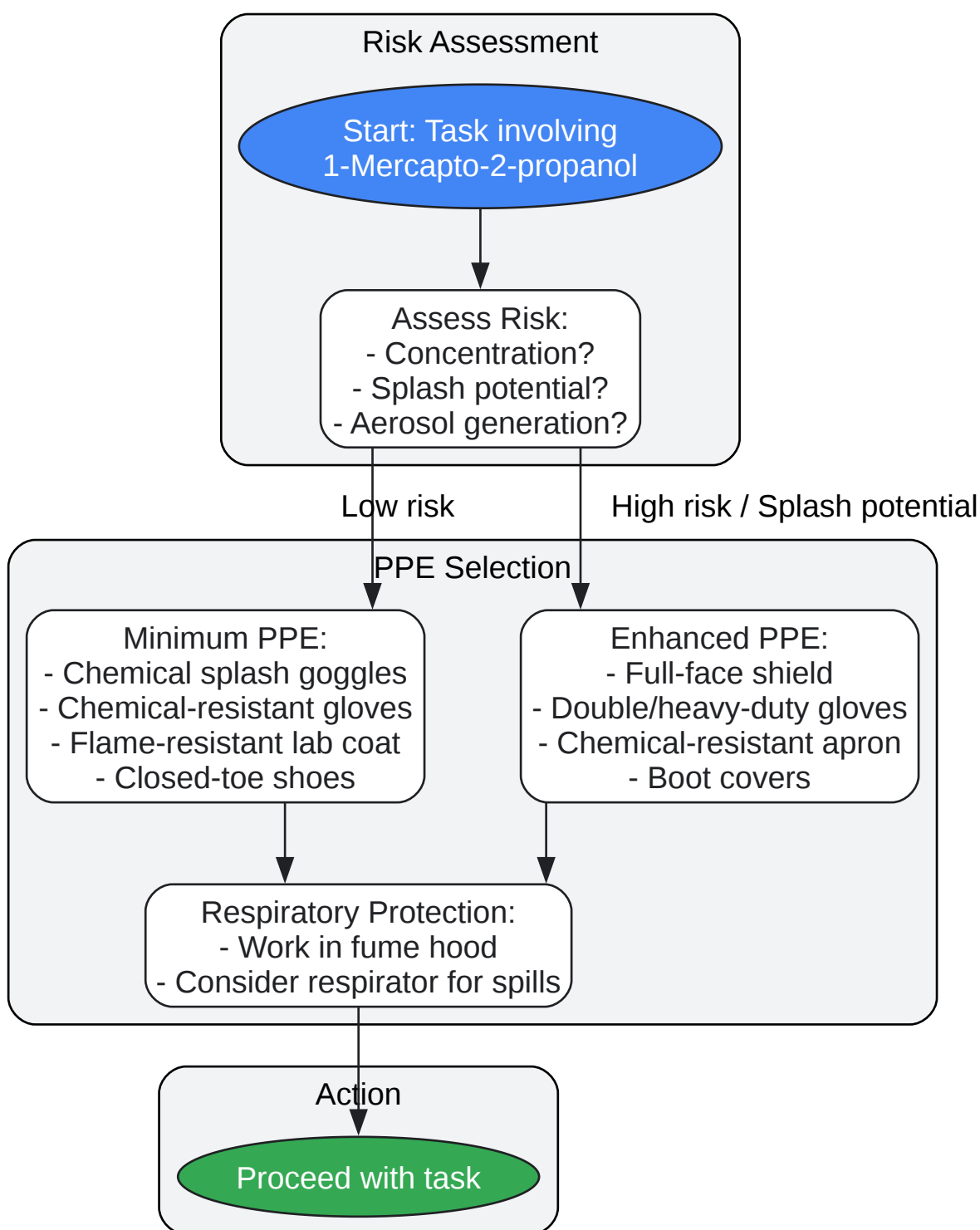
- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, alcohol-resistant foam, or water spray.[2][4][8]
- Specific Hazards: The substance is combustible and presents a slight fire hazard when exposed to heat or flame.[2] Vapors are heavier than air and may form explosive mixtures with air. Combustion products include carbon dioxide (CO<sub>2</sub>) and sulfur oxides (SO<sub>x</sub>).[2]
- Protective Actions: Firefighters should wear full body protective clothing with a self-contained breathing apparatus (SCBA).[2][8] Use water spray to cool unopened containers.[10]

## Toxicological Information

- Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.
- Acute Effects:
  - Inhalation: May cause respiratory irritation.<sup>[3][8]</sup> High concentrations of thiols can lead to lethargy, nausea, vomiting, and muscle incoordination.<sup>[2]</sup>
  - Skin Contact: Causes skin irritation.<sup>[3][8]</sup> May cause sensitization by skin contact.<sup>[2]</sup>
  - Eye Contact: Causes serious eye irritation.<sup>[3][8]</sup>
- Chronic Effects: Prolonged or repeated exposure may cause cumulative health effects.<sup>[2]</sup> Chronic exposure to mercaptans may result in damage to the lungs, kidneys, and liver.<sup>[2]</sup>
- Quantitative Data: Specific LD50 and LC50 data for **1-Mercapto-2-propanol** are not consistently available in the reviewed literature. One source indicates an oral LD50 of 116 mg/kg for the related compound 3-Mercapto-1-propanol in rats, but this should be taken as indicative rather than a direct value for **1-Mercapto-2-propanol**.<sup>[12]</sup>

## Visualized Workflows

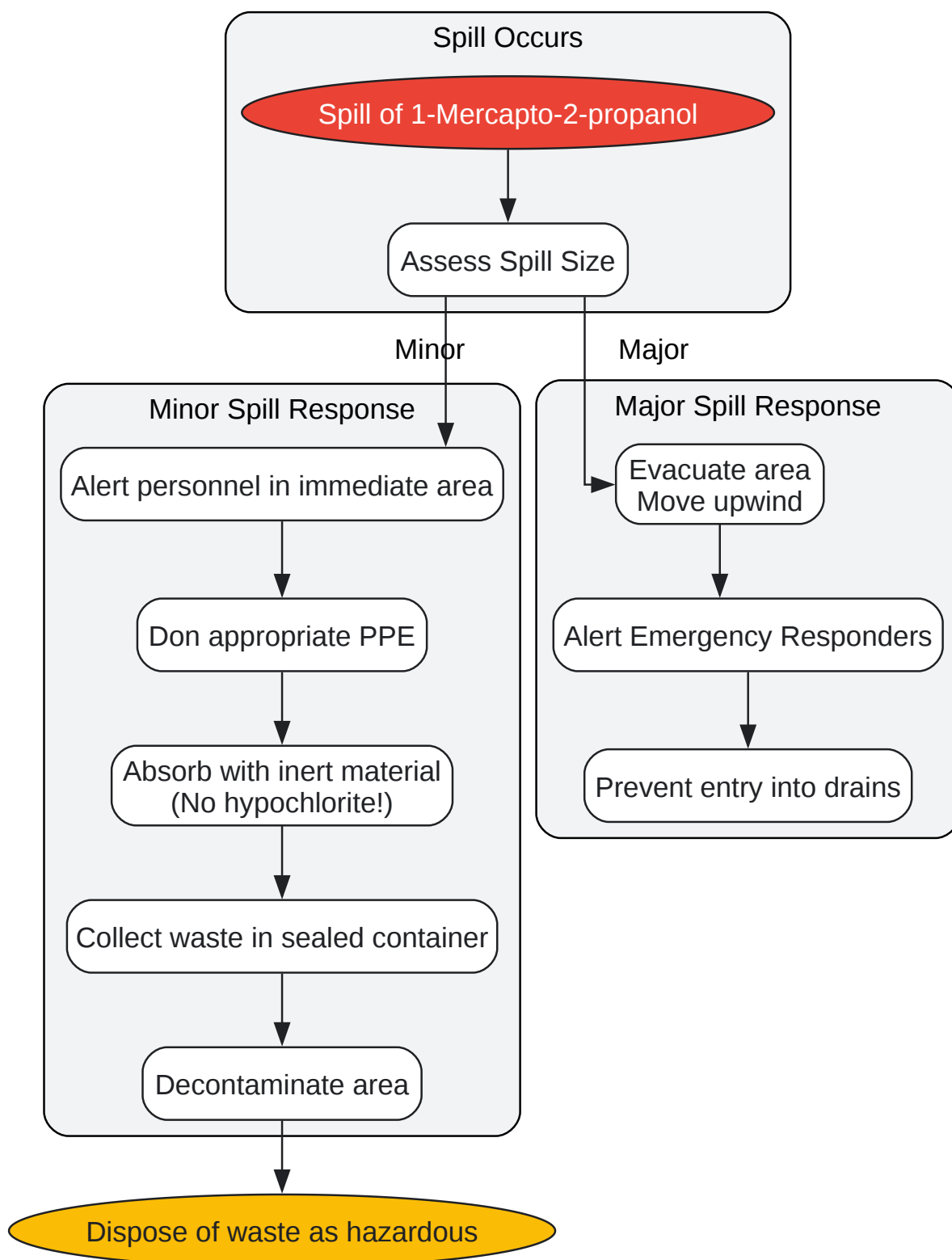
The following diagrams illustrate key safety and handling workflows for **1-Mercapto-2-propanol**.



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Caption: PPE Selection Workflow for **1-Mercapto-2-propanol**.





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Caption: Emergency Spill Response Workflow.

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